

# The Multifaceted Chemokine CCL27: A Technical Guide to ESkin, CTACK, and ILC

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## Compound of Interest

Compound Name: CCL27

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This technical guide provides an in-depth exploration of the C-C motif chemokine ligand 27 (**CCL27**), a key player in cutaneous immune responses and inflammatory skin diseases. This document elucidates its various nomenclatures—ESkin, CTACK, and ILC—and delves into its molecular characteristics, signaling pathways, and functional roles. Detailed experimental protocols and quantitative data are presented to facilitate further research and therapeutic development.

## Nomenclature and Identification

The chemokine **CCL27** is known by several alternative names, each reflecting a facet of its discovery and function. Understanding these synonyms is crucial for navigating the extensive body of literature on this protein.

Name	Origin and Significance
CCL27	The official systematic name assigned by the Chemokine Nomenclature Committee, designating it as the 27th ligand in the C-C chemokine family.
ESkine	"Embryonic skin-derived chemokine," highlighting its identification in embryonic skin.
CTACK	"Cutaneous T-cell attracting chemokine," emphasizing its primary function of recruiting T cells to the skin.[1]
ILC	"IL-11 R-alpha-locus chemokine," referring to its genetic location. It is important to distinguish this from Innate Lymphoid Cells (ILCs), which are a distinct population of immune cells.
Skinkine	A descriptive name indicating its prominent role in skin immunity.
PESKY	A non-secreted splice variant of CCL27 that exhibits nuclear localization and distinct intracellular functions.

Table 1: Alternative Names and Origins of **CCL27**

For unambiguous identification, the following database identifiers are recommended:

Database	Identifier
GeneCards	CCL27
HGNC	10626
NCBI Gene	10850
UniProt	Q9Y4X3

Table 2: Gene and Protein Identifiers for Human **CCL27**

## Molecular and Functional Characteristics

**CCL27** is a small, secreted cytokine that belongs to the CC chemokine family, characterized by two adjacent cysteine residues. It is most prominently expressed by keratinocytes in the epidermis and plays a pivotal role in T-cell mediated skin inflammation and homeostasis.

The primary receptor for **CCL27** is the C-C chemokine receptor 10 (CCR10), which is expressed on a subset of skin-homing memory T lymphocytes. The interaction between **CCL27** and CCR10 is a key driver of T cell recruitment to the skin under both normal and inflammatory conditions.

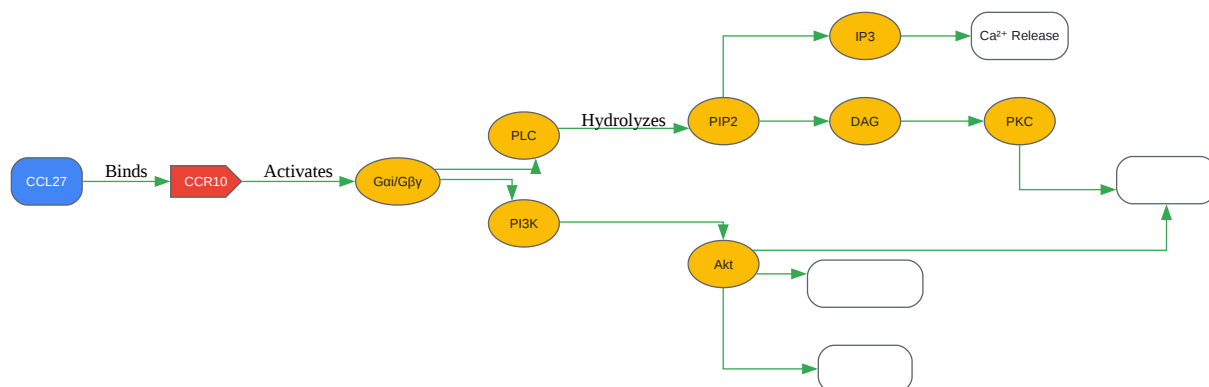
An intriguing aspect of **CCL27** biology is the existence of an alternative splice variant known as PESKY. Unlike the secreted form of **CCL27**, PESKY lacks a signal peptide and is targeted to the nucleus. This nuclear localization suggests intracellular functions, including the modulation of gene expression and cytoskeletal organization, representing a novel paradigm in chemokine functionality.

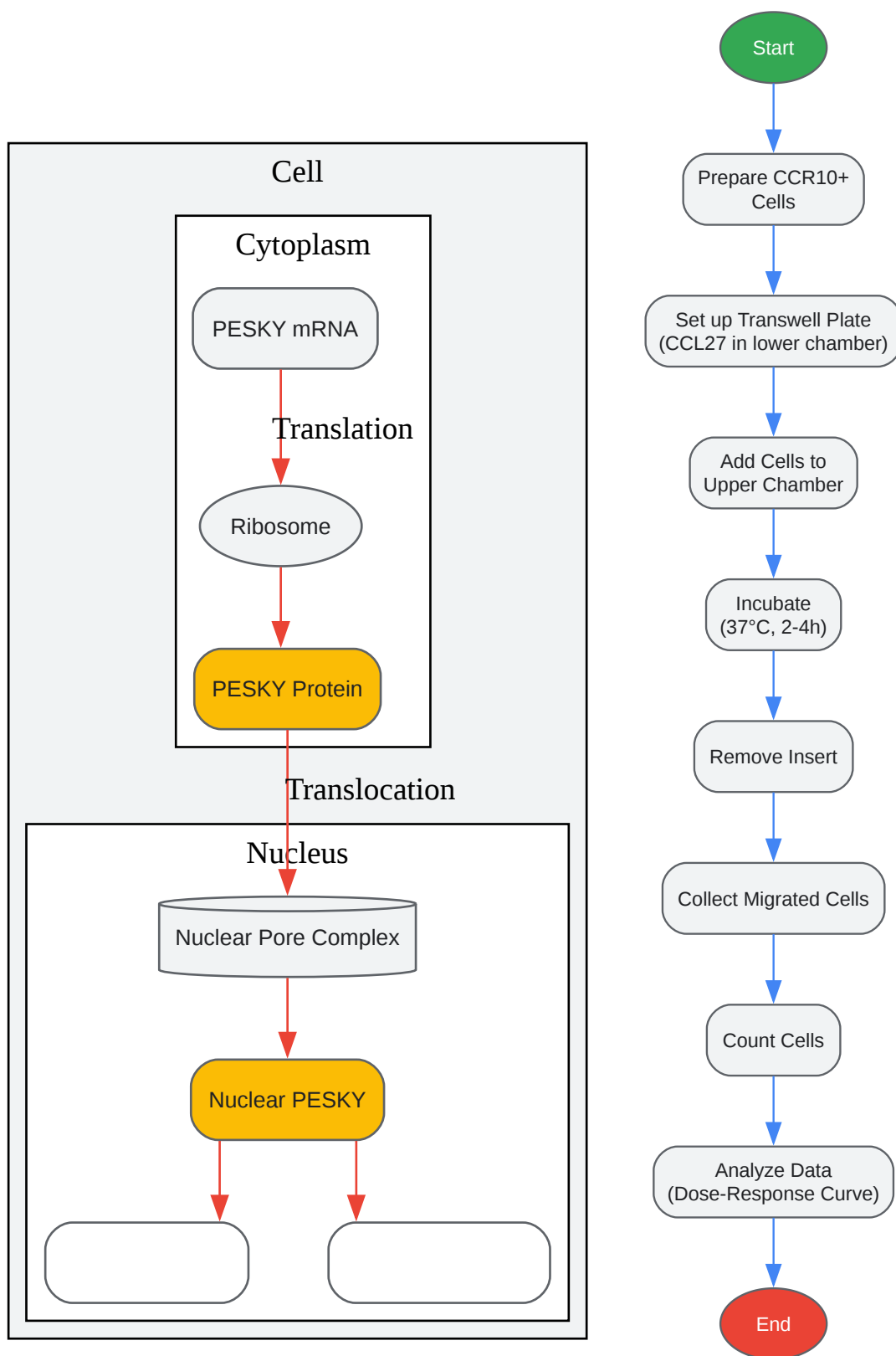
## Signaling Pathways

The binding of **CCL27** to its G protein-coupled receptor, CCR10, initiates a cascade of intracellular signaling events that culminate in cellular responses such as chemotaxis, proliferation, and survival.

## Canonical G-Protein Coupled Signaling

The canonical signaling pathway activated by the **CCL27**-CCR10 interaction involves the activation of heterotrimeric G proteins, leading to the activation of downstream effectors.





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## References

- 1. xcode.life [xcode.life]
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